

# Proper Disposal of JNJ-42226314: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: JNJ-42226314

Cat. No.: B3013566

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This document provides essential guidance on the proper disposal procedures for the research compound **JNJ-42226314**. The information is intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting.

## Summary of Key Information

While a specific Safety Data Sheet (SDS) for **JNJ-42226314** is not publicly available, the following information has been compiled from supplier data and general laboratory safety guidelines. It is crucial to handle this compound with care and to consult your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.

Property	Data
Chemical Name	[1-(4-Fluorophenyl)indol-5-yl]-[3-[4-(thiazole-2-carbonyl)piperazin-1-yl]azetidin-1-yl]methanone
Molecular Formula	C26H24FN5O2S
Known Solvents	Soluble in Dimethyl sulfoxide (DMSO). <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Storage Conditions	Powder: -20°C for 3 years. In solvent: -80°C for 1 year. <a href="#">[1]</a>
Hazard Classification	Not officially classified. In the absence of a specific SDS, it should be treated as a potentially hazardous chemical.

## Experimental Protocols: Disposal Procedures

The following step-by-step procedures are based on general best practices for the disposal of research chemicals where a specific SDS is unavailable.

### 2.1. Risk Assessment:

Before handling **JNJ-42226314** for disposal, a thorough risk assessment should be conducted. This should consider the unknown toxicological properties of the compound.

### 2.2. Personal Protective Equipment (PPE):

Standard laboratory PPE should be worn at all times. This includes:

- Safety goggles
- Chemical-resistant gloves (such as nitrile)
- A lab coat

### 2.3. Disposal of Solid (Neat) **JNJ-42226314**:

- Segregation: Do not mix **JNJ-42226314** with other chemical waste unless instructed to do so by your EHS department.

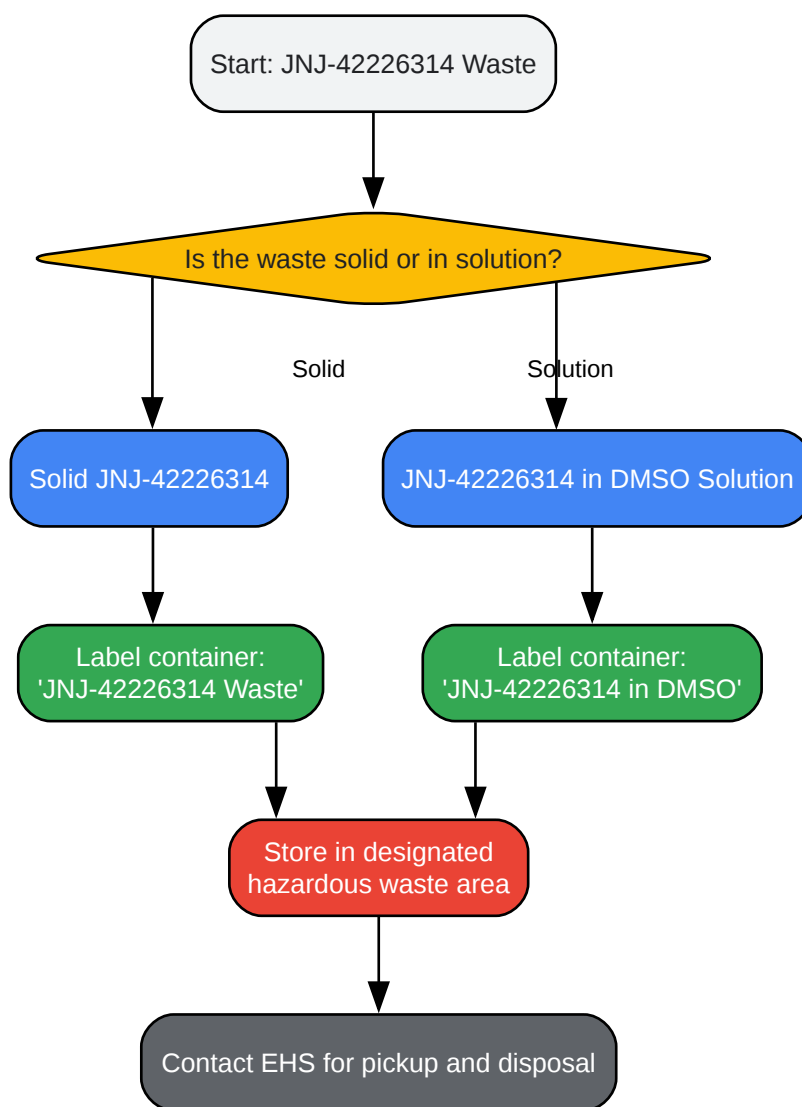
- Labeling: Securely label a dedicated waste container with "**JNJ-42226314** Waste" and any other identifiers required by your institution.
- Collection: Carefully transfer any unused or waste solid **JNJ-42226314** into the labeled container.
- Storage: Store the waste container in a designated, secure area for hazardous chemical waste pickup.
- Disposal Request: Arrange for disposal through your institution's hazardous waste management program.

#### 2.4. Disposal of **JNJ-42226314** in DMSO Solution:

- Do Not Dispose Down the Drain: DMSO solutions containing dissolved chemicals should never be poured down the sink.[\[4\]](#)[\[5\]](#)
- Segregation: Collect **JNJ-42226314** in DMSO solutions in a dedicated, sealed, and properly labeled waste container. The label should clearly indicate "**JNJ-42226314** in DMSO" and the approximate concentration.
- Waste Compatibility: Ensure the waste container is compatible with DMSO.
- Storage: Store the container in a designated hazardous waste storage area, away from incompatible materials.
- Disposal Request: Arrange for disposal through your institution's hazardous waste management program.[\[4\]](#)

## Visualized Disposal Workflow

The following diagram illustrates the general decision-making process for the disposal of **JNJ-42226314**.



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Caption: Disposal workflow for **JNJ-42226314**.

Disclaimer: This information is intended as a general guide. Always prioritize your institution's specific safety and disposal protocols. Consult with your Environmental Health and Safety department for definitive guidance.

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## References

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)